

Application Notes: Ru(II)-Catalyzed Allenylation of N-Tosylbenzamides

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Methyl-N-tosylbenzamide

CAS No.: 146448-53-5

Cat. No.: B129854

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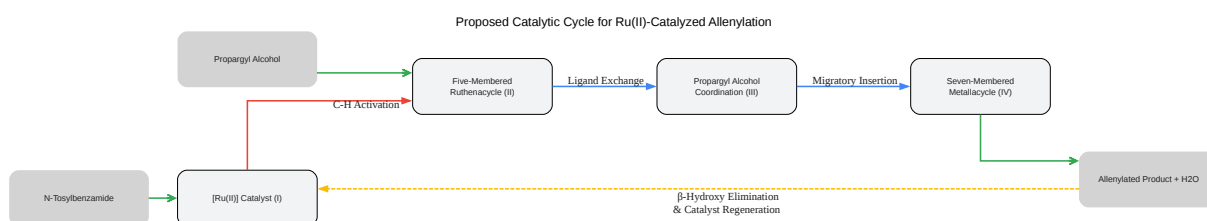
Introduction

The selective functionalization of unreactive C-H bonds is a transformative strategy in modern organic synthesis, offering an efficient alternative to traditional cross-coupling reactions. This document details a robust protocol for the Ruthenium(II)-catalyzed ortho-C-H allenylation of N-tosylbenzamides using propargyl alcohols. This methodology is distinguished by its use of an inexpensive and readily available ruthenium catalyst, $[\text{RuCl}_2(\text{p-cymene})]_2$, and features low catalyst loading, mild reaction conditions, and broad functional group compatibility. The resulting multi-substituted allenylamides are versatile intermediates that can be further transformed into valuable nitrogen-containing heterocycles, such as isoquinolones.

Mechanism of Action

The reaction is proposed to proceed through a catalytic cycle initiated by the coordination of the N-tosylbenzamide to the Ru(II) catalyst. This is followed by a chelation-assisted C-H activation at the ortho-position to form a five-membered ruthenacycle. Subsequent coordination of the propargyl alcohol and regioselective migratory insertion of the alkyne moiety leads to a seven-membered metallacycle. The cycle is completed by a β -hydroxy elimination, which

releases the desired ortho-allenylated product and regenerates the active ruthenium catalyst for the next turnover.



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Figure 1: Proposed catalytic cycle for the allenylation reaction.

Experimental Protocols

General Procedure for Ru(II)-Catalyzed Allenylation

The following protocol is a representative example for the synthesis of ortho-allenylated N-tosylbenzamides.

General Experimental Workflow

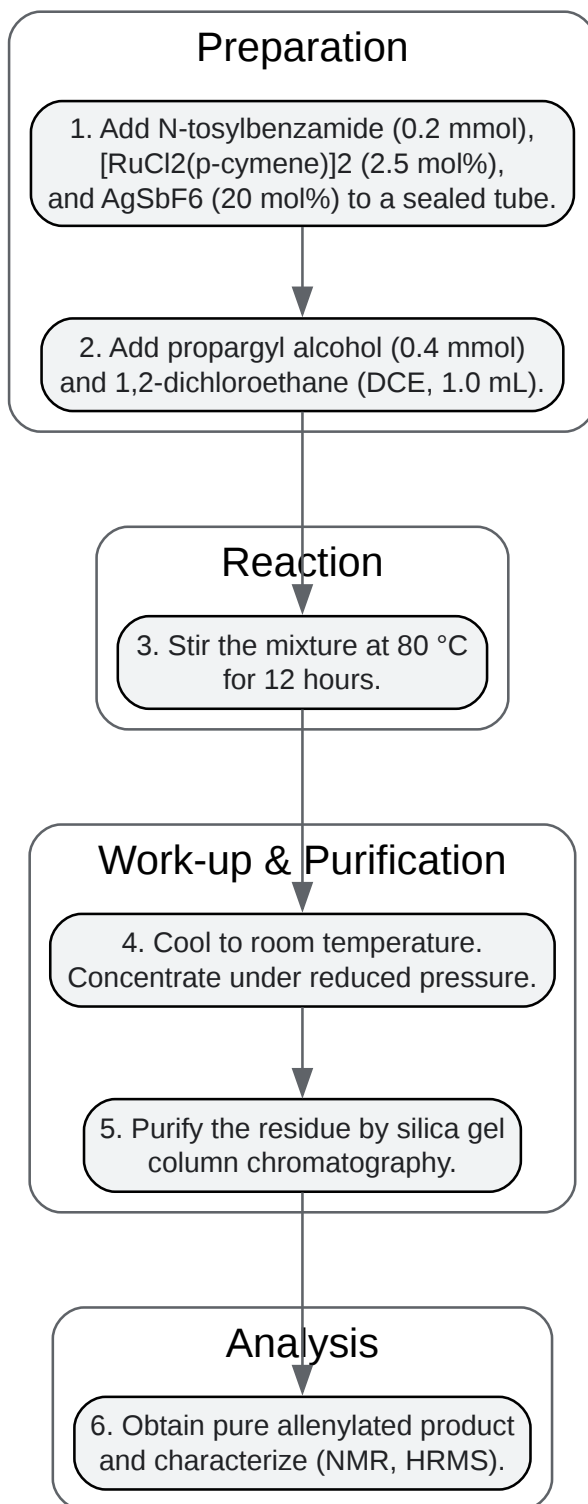
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Figure 2: Step-by-step experimental workflow for the allenylation protocol.

Materials:

- N-Tosylbenzamide substrate (1.0 equiv)
- Propargyl alcohol (2.0 equiv)
- $[\text{RuCl}_2(\text{p-cymene})]_2$ (0.025 equiv, 2.5 mol%)
- AgSbF_6 (0.2 equiv, 20 mol%)
- 1,2-Dichloroethane (DCE)

Procedure:

- To a flame-dried screw-cap reaction tube, add the N-tosylbenzamide (0.2 mmol, 1.0 equiv), $[\text{RuCl}_2(\text{p-cymene})]_2$ (3.1 mg, 0.005 mmol, 2.5 mol%), and AgSbF_6 (13.7 mg, 0.04 mmol, 20 mol%).
- Evacuate and backfill the tube with an inert atmosphere (e.g., Nitrogen or Argon).
- Add the propargyl alcohol (0.4 mmol, 2.0 equiv) and 1,2-dichloroethane (1.0 mL) via syringe.
- Seal the tube and place the reaction mixture in a preheated oil bath at 80 °C.
- Stir the reaction for 12 hours.
- Upon completion, cool the mixture to room temperature.
- Concentrate the reaction mixture under reduced pressure to remove the solvent.
- Purify the resulting residue directly by silica gel column chromatography (typically using a hexane/ethyl acetate gradient) to afford the pure allenylated product.

Data Presentation: Substrate Scope

The protocol demonstrates broad applicability with various substituents on both the N-tosylbenzamide and the propargyl alcohol.

Figure 3: General structure for the Ru(II)-catalyzed C-H allenylation.

Table 1: Scope of N-Tosylbenzamides with 1,1-diphenylprop-2-yn-1-ol

Entry	R ¹ Substituent	Product	Yield (%)
1	H	3a	91
2	4-Me	3b	89
3	4-OMe	3c	85
4	4-tBu	3d	93
5	4-F	3e	81
6	4-Cl	3f	78
7	4-Br	3g	75
8	4-CF ₃	3h	65
9	3-Me	3i	88
10	3-Cl	3j	72
11	2-Me	3k	82
12	2-F	3l	76

Reaction conditions: N-tosylbenzamide (0.2 mmol), 1,1-diphenylprop-2-yn-1-ol (0.4 mmol), [RuCl₂(p-cymene)]₂ (2.5 mol%), AgSbF₆ (20 mol%) in DCE (1 mL) at 80 °C for 12 h. Yields are for the isolated product.

Table 2: Scope of Propargyl Alcohols with N-tosylbenzamide

Entry	R ²	R ³	Product	Yield (%)
1	Ph	Ph	3a	91
2	4-MeC ₆ H ₄	4-MeC ₆ H ₄	3m	88
3	4-FC ₆ H ₄	4-FC ₆ H ₄	3n	83
4	Me	Me	3o	75
5	-(CH ₂) ₅ -	3p	81	
6	Ph	Me	3q	86

Reaction conditions: N-tosylbenzamide (0.2 mmol), propargyl alcohol (0.4 mmol), [RuCl₂(p-cymene)]₂ (2.5 mol%), AgSbF₆ (20 mol%) in DCE (1 mL) at 80 °C for 12 h. Yields are for the isolated product.

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